

DL-Alanine Ethyl Ester Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *H-DL-Ala-OEt.HCl*

Cat. No.: *B015479*

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CAS Number: 617-27-6

This technical guide provides an in-depth overview of DL-Alanine ethyl ester hydrochloride, a versatile amino acid derivative with significant applications in research and development. The information is tailored for researchers, scientists, and drug development professionals, offering detailed experimental protocols, comprehensive data, and visualizations of key processes.

Chemical and Physical Properties

DL-Alanine ethyl ester hydrochloride is the hydrochloride salt of the ethyl ester of DL-alanine. It is a white to off-white crystalline powder.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	617-27-6	[1][2][3][4]
Molecular Formula	C ₅ H ₁₁ NO ₂ ·HCl	[1]
Molecular Weight	153.61 g/mol	[1][4][5]
Melting Point	85-87 °C	[6]
Appearance	White to off-white powder	[1]
Solubility	Soluble in water and ethanol, insoluble in ether.	[6]
Storage Conditions	Store at 0-8°C.	[1]

Synthesis of DL-Alanine Ethyl Ester Hydrochloride

The most common method for the synthesis of DL-Alanine ethyl ester hydrochloride is the Fischer esterification of DL-alanine with ethanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification using Thionyl Chloride

This protocol describes the synthesis of L-alanine ethyl ester hydrochloride, and a similar procedure can be applied for the DL-racemic mixture.

Materials:

- L-alanine (or DL-alanine)
- Ethanol
- Thionyl chloride

Procedure:

- Dissolve L-alanine (3.56 g, 0.04 mol) in ethanol (30 mL) at -5 °C.

- Slowly add thionyl chloride (3.6 mL) dropwise while maintaining the temperature and stirring.
- After the addition is complete, warm the reaction mixture to 78 °C and reflux for 1.5 hours.
- Upon completion, remove the solvent by vacuum distillation to yield L-alanine ethyl ester hydrochloride. The expected yield is over 80%.

Experimental Protocol: Fischer Esterification using Hydrogen Chloride Gas

This method provides a high yield of the desired product.

Materials:

- L-alanine (or DL-alanine)
- Dry ethanol
- Hydrogen chloride gas
- Diethyl ether

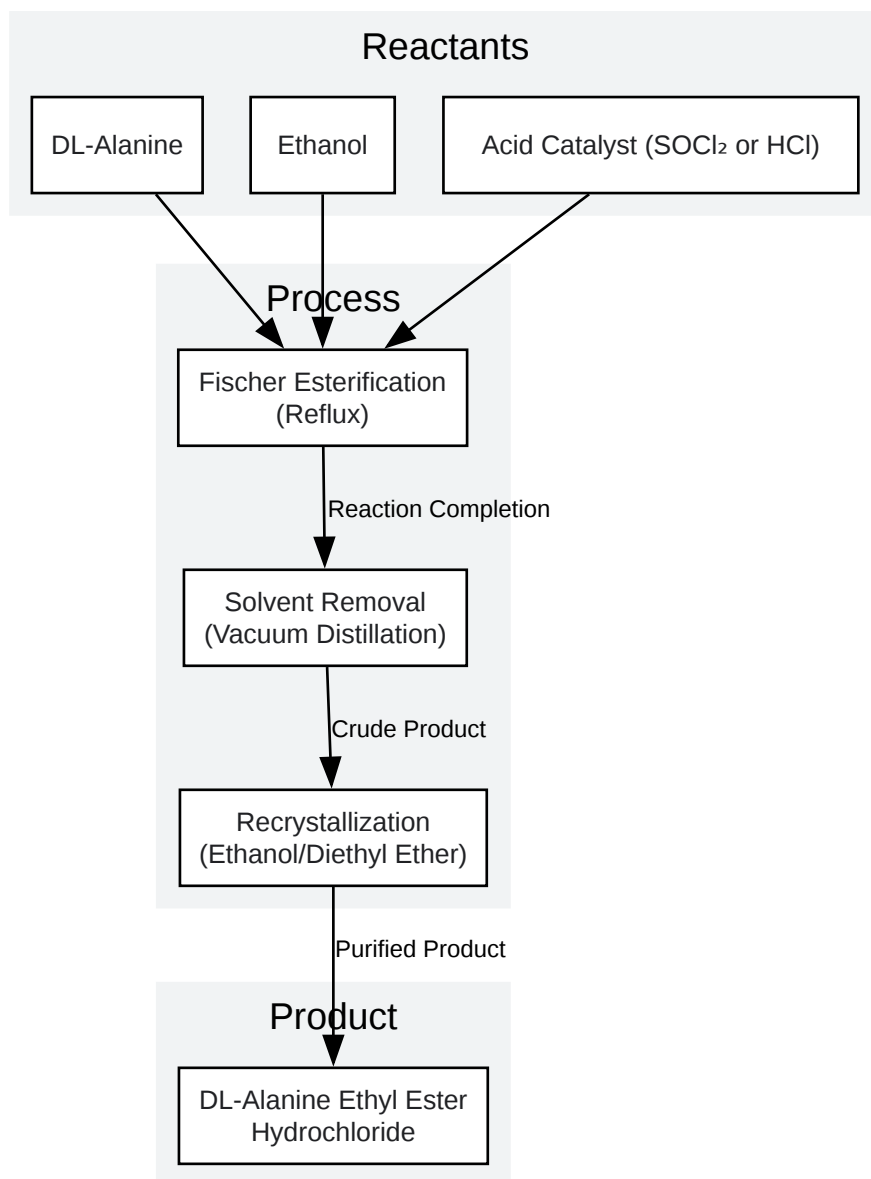
Procedure:

- Suspend L-alanine (100 g, 1.12 mol) in dry ethanol (800 ml).
- Bubble dry hydrogen chloride gas through the suspension.
- Reflux the resulting solution for 2 hours.
- Concentrate the solution in vacuo.
- Recrystallize the crude product from an ethanol-diethyl ether mixture to obtain the final product as a white solid. The reported yield for the L-enantiomer is 98%.

Synthesis Workflow

The general workflow for the synthesis of DL-Alanine ethyl ester hydrochloride via Fischer esterification can be visualized as follows:

Synthesis Workflow of DL-Alanine Ethyl Ester Hydrochloride



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Caption: General workflow for the synthesis of DL-Alanine ethyl ester hydrochloride.

Spectroscopic Data

The structural confirmation of DL-Alanine ethyl ester hydrochloride is typically achieved through various spectroscopic techniques.

Technique	Observed Peaks/Signals
^1H NMR (200 MHz, D_2O)	δ 1.11 (3H, t, $J=7.1$, CH_2CH_3), 1.37 (3H, d, $J=7.4$, CHCH_3), 4.03 (1H, q, $J=7.2$, CHCH_3), 4.09 (2H, q, $J=7.2$, CH_2CH_3), 4.16 (2H, s, NH_2)
^{13}C NMR (125 MHz, D_2O)	δ 13.98 (CH_3), 15.90 (CH_3), 49.65 (CH), 64.29 (CH_2), 171.57 (CO)
IR (KBr)	The IR spectrum would show characteristic peaks for the amine hydrochloride salt, the ester carbonyl group, and C-H bonds.

Note: The provided NMR data is for the L-enantiomer, but similar chemical shifts are expected for the DL-racemic mixture.

Applications in Research and Development

DL-Alanine ethyl ester hydrochloride serves as a crucial building block and intermediate in various scientific fields.

- **Pharmaceutical Development:** It is an important intermediate in the synthesis of a variety of pharmaceuticals.^[1] Its use in creating analogs of bioactive peptides allows for the development of novel therapeutic agents.
- **Peptide Synthesis:** As a protected amino acid derivative, it is a fundamental component in peptide synthesis, facilitating the formation of peptide bonds.^[1]
- **Biochemical Research:** This compound is utilized in studies of amino acid metabolism and protein synthesis.^[1] It can also serve as a substrate in enzymatic reactions to explore enzyme activity and specificity.
- **Food Industry:** It is used as a flavor enhancer in food products.^[1]

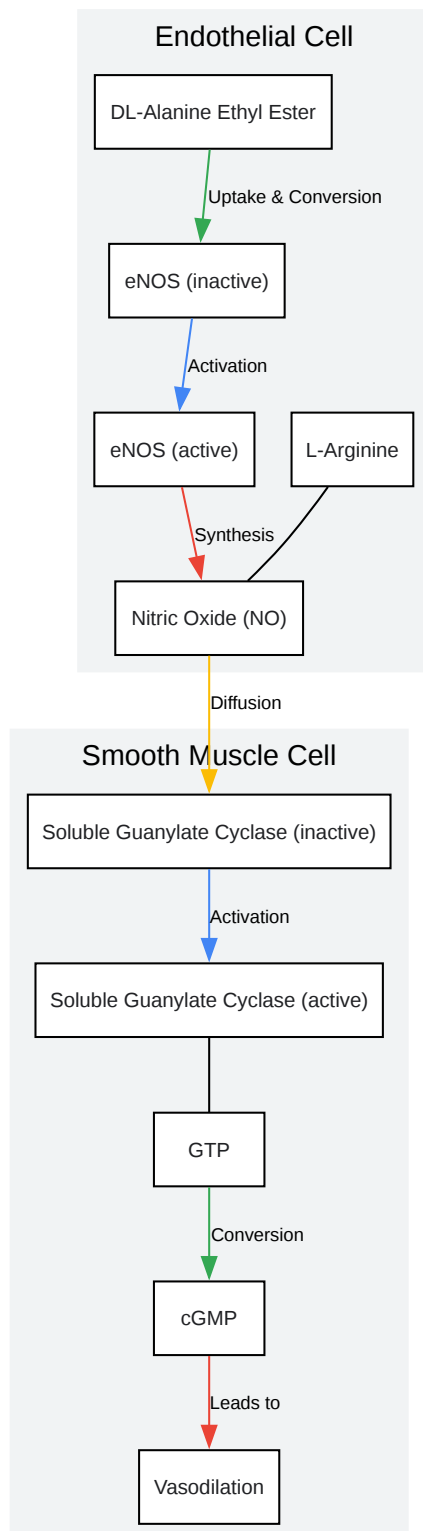
Potential Biological Activity and Signaling Pathway

While specific signaling pathways for DL-Alanine ethyl ester hydrochloride are not extensively documented, studies on related L-amino acid esters suggest a potential for vasodilator activity.

This activity is proposed to be mediated by the release of endothelium-derived nitric oxide (EDNO).

A proposed mechanism involves the uptake of the amino acid ester by endothelial cells, followed by enzymatic conversion, which in turn stimulates the production of nitric oxide by endothelial nitric oxide synthase (eNOS). The released nitric oxide then diffuses to adjacent smooth muscle cells, where it activates guanylate cyclase, leading to an increase in cyclic GMP (cGMP) and subsequent vasodilation.

Hypothetical Signaling Pathway for Vasodilation



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Caption: Hypothetical signaling pathway for vasodilation induced by amino acid esters.

Safety and Handling

DL-Alanine ethyl ester hydrochloride is classified as an irritant. Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. It should be stored in a cool, dry, and well-ventilated area.

This guide provides a comprehensive summary of the available technical information for DL-Alanine ethyl ester hydrochloride. For further details, researchers are encouraged to consult the cited literature and relevant safety data sheets.

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